

Technical Support Center: Improving Solubility with Azido-PEG2-acid

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Compound of Interest

Compound Name: **Azido-PEG2-acid**

Cat. No.: **B605822**

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This technical support center provides researchers, scientists, and drug development professionals with detailed guidance on using **Azido-PEG2-acid** to enhance the aqueous solubility of hydrophobic molecules. Here you will find frequently asked questions, detailed experimental protocols, and troubleshooting guides to address common challenges.

Frequently Asked Questions (FAQs)

Q1: What is **Azido-PEG2-acid** and how does it improve solubility?

Azido-PEG2-acid (CAS: 1312309-63-9) is a heterobifunctional polyethylene glycol (PEG) linker.^{[1][2]} It features a two-unit PEG chain that is hydrophilic, meaning it readily interacts with water.^{[1][3]} One end of the linker is capped with an azide group (-N₃) and the other with a carboxylic acid (-COOH).^[2]

When covalently attached to a hydrophobic (water-fearing) molecule, the hydrophilic PEG chain forms a dynamic "hydration shell" by hydrogen bonding with water molecules.^{[4][5]} This shell effectively masks the hydrophobic core of the parent molecule, increasing the overall water solubility of the resulting conjugate.^{[4][6]} This process, known as PEGylation, can significantly improve a molecule's suitability for therapeutic use by enhancing its ability to dissolve in aqueous environments.^{[6][7]}

Q2: What are the primary benefits of PEGylating a hydrophobic molecule?

Beyond the primary goal of increasing aqueous solubility, PEGylation offers several key advantages in drug development:[6][8]

- Prolonged Half-Life: The increased size of the PEGylated molecule slows its filtration by the kidneys, extending its circulation time in the bloodstream.[6][8]
- Improved Stability: The PEG chain can act as a protective shield, protecting the attached molecule from enzymatic degradation.[6][9]
- Reduced Immunogenicity: The PEG "stealth" layer can mask the molecule from the immune system, lowering the risk of an unwanted immune response.[6][9]

Q3: What functional groups can **Azido-PEG2-acid** react with?

Azido-PEG2-acid's bifunctional nature allows for two distinct types of reactions:

- Carboxylic Acid (-COOH): The carboxylic acid group can be chemically activated (e.g., using EDC and NHS) to react with primary amine groups (-NH₂) on a target molecule, forming a stable amide bond.[1][2][10] This is a common strategy for conjugating the linker to proteins, peptides, or small molecules with available amines.
- Azide (-N₃): The azide group is used for "click chemistry," a class of highly efficient and specific reactions.[2][3] It reacts readily with alkyne-functionalized molecules through either copper-catalyzed (CuAAC) or strain-promoted (SPAAC) azide-alkyne cycloaddition to form a stable triazole linkage.[1][7]

Quantitative Data & Physicochemical Properties

Quantitative data is summarized in the tables below to provide key specifications and illustrate the potential efficacy of PEGylation.

Table 1: Physicochemical Properties of **Azido-PEG2-acid**

Property	Value	Reference(s)
CAS Number	1312309-63-9	[1]
Molecular Formula	C ₇ H ₁₃ N ₃ O ₄	[1]
Molecular Weight	203.2 g/mol	[1]
Appearance	Colorless Oil	[11]
Solubility	Soluble in DMSO, DMF, DCM, Acetonitrile	[11]

| Storage | -20°C, protect from moisture |[\[1\]](#) |

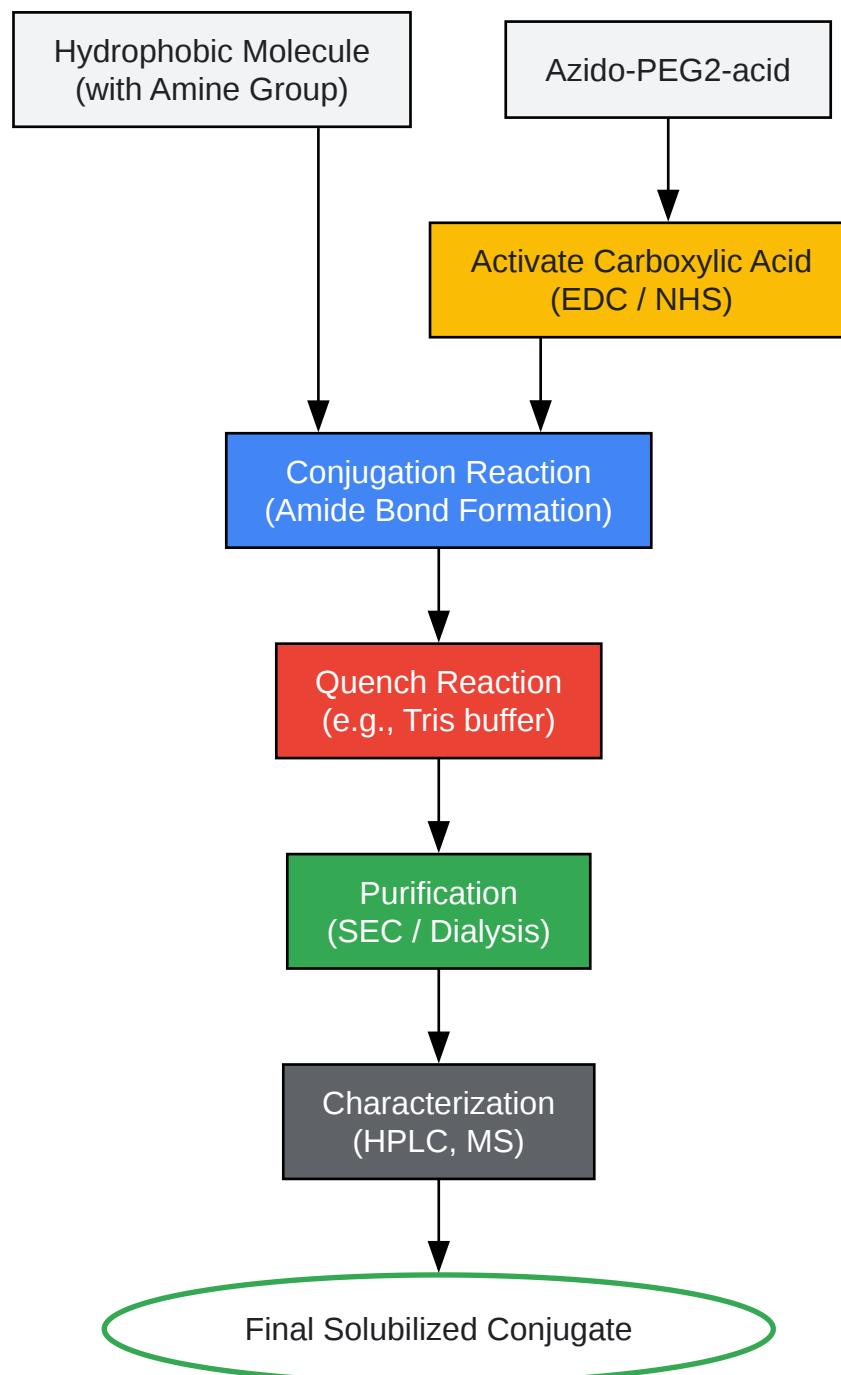
Table 2: Illustrative Example of Solubility Enhancement via PEGylation Note: Data for a different compound is shown to demonstrate the potential magnitude of solubility improvement.

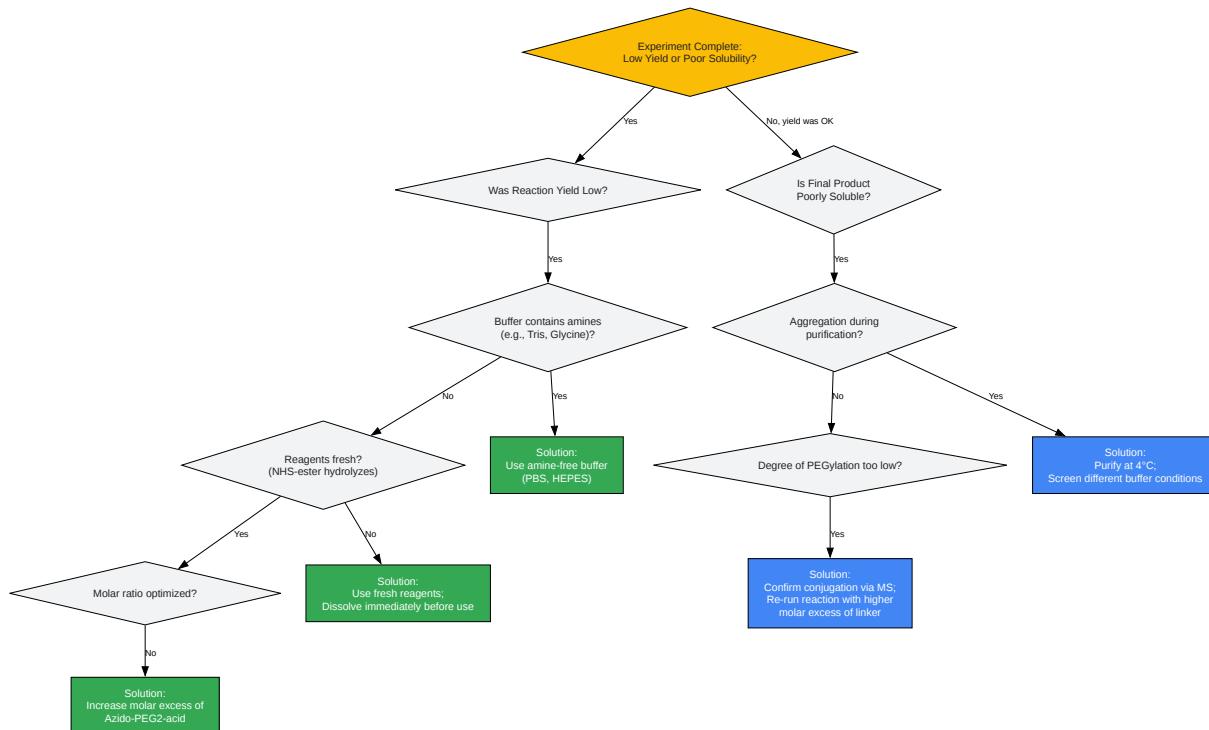
Compound	PEG Derivative Used	Fold Increase in Aqueous Solubility	Reference(s)
Paclitaxel PEG (5 kDa)-Succinyl > 66,000 [9]			

Experimental Protocols & Workflows

General Workflow for Solubility Enhancement

The overall process involves activating the **Azido-PEG2-acid**, conjugating it to the hydrophobic molecule, and purifying the final product.



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